

# An In-depth Technical Guide to the Identification and Nomenclature of Carquejol

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## Compound of Interest

Compound Name: Carquejol

Cat. No.: B3061002

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This technical guide provides a detailed overview of the chemical identification of **Carquejol**, a naturally occurring monoterpene. The primary focus of this document is to furnish researchers, scientists, and drug development professionals with the definitive International Union of Pure and Applied Chemistry (IUPAC) name and the Chemical Abstracts Service (CAS) number for this compound. Understanding these standardized identifiers is crucial for accurate documentation, database searching, and regulatory submissions.

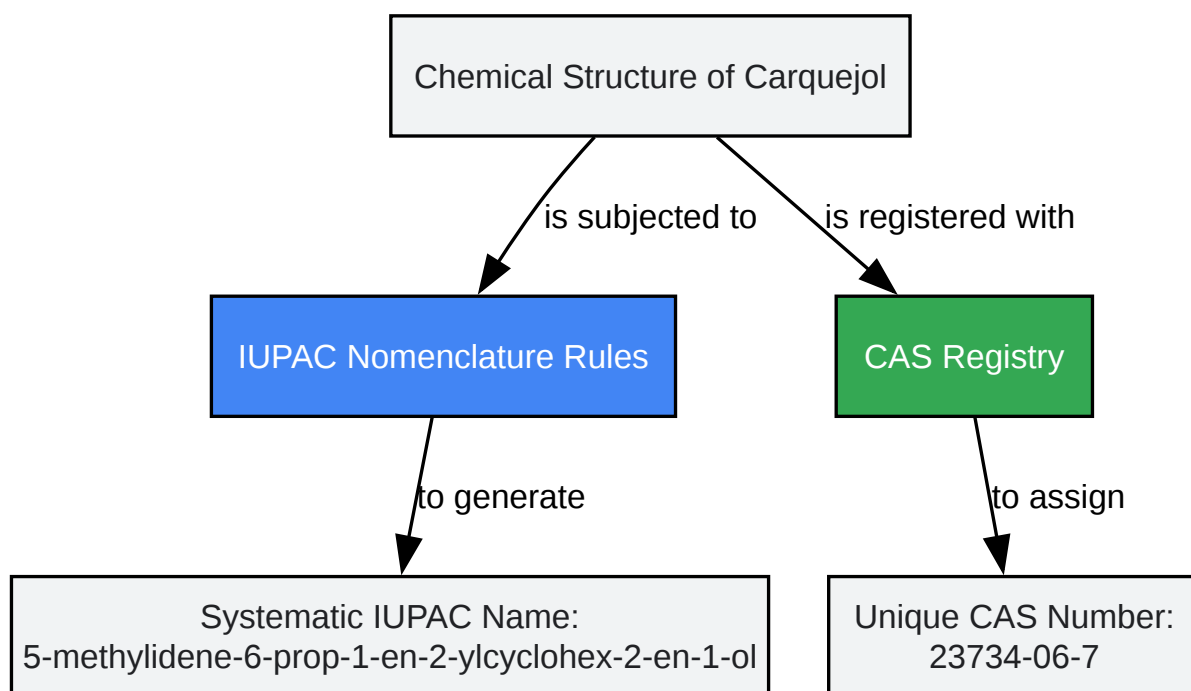
## Chemical Identifiers for Carquejol

The precise identification of a chemical compound is fundamental in scientific research and development. The IUPAC name provides a systematic and unambiguous description of the molecule's structure, while the CAS number is a unique numerical identifier assigned by the Chemical Abstracts Service.

Identifier	Value
IUPAC Name	5-methylidene-6-prop-1-en-2-ylcyclohex-2-en-1-ol[1]
CAS Number	23734-06-7[1][2][3]
Molecular Formula	C <sub>10</sub> H <sub>14</sub> O[2][3]
Molecular Weight	150.22 g/mol [3]

## Logical Workflow for Compound Identification

The process of unambiguously identifying a chemical compound like **Carquejol** follows a logical progression from its two-dimensional structure to its universally recognized identifiers. This workflow ensures clarity and consistency in scientific communication.



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Fig. 1: Logical workflow for the assignment of IUPAC and CAS identifiers to **Carquejol**.

## Experimental Protocols

As this guide focuses on the established nomenclature and registration of **Carquejol**, experimental protocols for its synthesis or biological assays are not within the immediate scope. The determination of the IUPAC name is a theoretical process based on internationally agreed-upon rules, while the assignment of a CAS number is a procedural matter handled by the Chemical Abstracts Service.

For researchers interested in the experimental determination of **Carquejol**'s properties, standard analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy would be employed to elucidate and confirm the structure, which then allows for the correct application of IUPAC naming conventions.

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## References

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